

The Discovery and Enduring Legacy of Cedramber in Fragrance Chemistry: A Technical Guide

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Compound of Interest

Compound Name: Cedramber

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Cedramber, a synthetic woody-amber fragrance ingredient, has been a cornerstone of modern perfumery since its development. This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **Cedramber**. It details the experimental protocol for its synthesis via the Williamson ether synthesis, presents its physicochemical and olfactory properties in structured tables, and illustrates its historical development and synthesis pathway through detailed diagrams. This document serves as a technical resource for researchers and professionals in fragrance chemistry, offering a deep dive into the science behind this pivotal aroma chemical.

Introduction

Cedramber, chemically known as cedryl methyl ether, is a prominent synthetic sesquiterpene ether belonging to the cedryl family of fragrance compounds.^[1] Developed by International Flavors & Fragrances (IFF) in 1966, it emerged from the systematic exploration of cedryl derivatives as part of a broader movement in synthetic fragrance chemistry to create sustainable and cost-effective alternatives to rare natural materials like ambergris.^[1] Its unique olfactory profile, a harmonious blend of dry, woody, and ambergris-like notes with nuances of

cedar, patchouli, and vetiver, has made it an indispensable ingredient in a wide array of fragrance applications, from fine perfumery to personal care and home products.[1]

This guide provides a detailed examination of **Cedramber**, focusing on its historical context, synthesis, and physicochemical and sensory properties to provide a comprehensive resource for the scientific community.

History and Discovery

The development of **Cedramber** is rooted in the mid-20th-century advancements in the chemistry of cedrol, the primary constituent of cedarwood oil. As the demand for rich, substantive, and complex base notes in fragrances grew, researchers sought to create synthetic molecules that could replicate and enhance the desirable qualities of natural extracts. The pursuit of sustainable alternatives to animal-derived fixatives like ambergris further fueled this research.

Cedramber was a result of IFF's research into methoxy-substituted sesquiterpenes, representing a significant step forward in creating synthetic woody-amber notes.[1] Its introduction in 1966 provided perfumers with a novel tool to impart warmth, radiance, and exceptional longevity to fragrance compositions.



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Figure 1: Historical Development of **Cedramber**.

Chemical and Physical Properties

Cedramber is a colorless to pale yellow liquid with the chemical formula $C_{16}H_{28}O$. [1] Its chemical name is (1S,2R,5S,7R,8R)-8-Methoxy-2,6,6,8-tetramethyltricyclo[5.3.1.0^{1,5}]undecane. A comprehensive summary of its physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₈ O	[1]
Molecular Weight	236.4 g/mol	[1]
CAS Number	67874-81-1	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor Type	Woody-Amber	[1]
Odor Profile	Dry, woody, ambergris-like, with cedar, patchouli, and vetiver nuances	[1]
Odor Strength	High to Very High	[1]
Longevity on Smelling Strip	> 125 hours	[2]
Vapor Pressure	0.0026 hPa @ 20°C (est.)	[3]
Flash Point	> 100 °C	[4]
Solubility	Soluble in ethanol, methanol, isopropanol	[3]

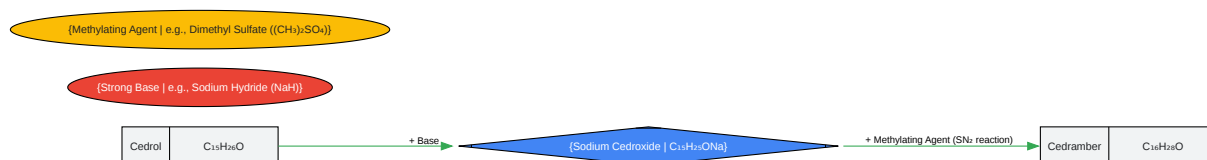
Table 1: Physicochemical Properties of **Cedramber**.

Synthesis of Cedramber (Cedryl Methyl Ether)

Cedramber is synthesized from cedrol, a naturally occurring sesquiterpene alcohol extracted from cedarwood oil. The most common method for its preparation is the Williamson ether synthesis, a well-established organic reaction for forming ethers.

Reaction Principle

The synthesis involves the deprotonation of the hydroxyl group of cedrol using a strong base to form a sodium cedroxide intermediate. This alkoxide then undergoes a nucleophilic substitution reaction (S_N2) with a methylating agent, such as dimethyl sulfate or methyl iodide, to yield cedryl methyl ether.



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Figure 2: Chemical Synthesis Pathway of **Cedramber**.

Detailed Experimental Protocol

The following experimental protocol is adapted from the procedure described in U.S. Patent 3,373,208.[5]

Materials and Equipment:

- Recrystallized Cedrol
- Sodium Hydride (54% suspension in mineral oil)
- Dry Xylene
- Dimethyl Sulfate
- Aqueous Sodium Hydroxide solution
- Water
- Reaction flask with reflux condenser, dropping funnel, and stirrer
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Preparation of Sodium Cedroxide:
 - To a refluxing mixture of 575 g of xylene and 164 g of sodium hydride (54% suspension in mineral oil), a solution of 575 g of recrystallized cedrol in 2875 ml of dry xylene is added.
[5]
 - The mixture is refluxed until the evolution of hydrogen gas ceases, indicating the complete formation of the sodium cedroxide intermediate.[5]
- Methylation:
 - To the refluxing mixture containing the sodium cedroxide, 253 g of dimethyl sulfate is added over a period of 15 minutes.[5]
 - The reaction mixture is then refluxed for an additional seven hours to ensure the completion of the methylation reaction.[5]
- Work-up and Purification:
 - After cooling, the reaction mass is carefully poured into a solution of 285 g of water and 100 g of aqueous sodium hydroxide to quench any unreacted dimethyl sulfate.[5]
 - The organic layer is separated using a separatory funnel and washed with water until neutral.[5]
 - The solvent (xylene) is removed by distillation to yield the crude cedryl methyl ether.[5]
- Final Purification:
 - The crude product is purified by fractional distillation to obtain pure cedryl methyl ether.[5]
The patent reports a yield of 94%.[5]

Olfactory Profile and Applications in Perfumery

The olfactory profile of **Cedramber** is characterized by its remarkable combination of dry, woody, and ambergris notes. Its high substantivity and diffusive character make it an excellent

fixative, enhancing the longevity and radiance of other fragrance ingredients.

Olfactory Aspect	Description
Primary Notes	Dry, Woody, Ambergris-like
Secondary Nuances	Cedarwood, Patchouli, Vetiver
Strength	High to very high
Diffusion	Excellent
Longevity	Exceptional

Table 2: Olfactory Characteristics of **Cedramber**.

Cedramber is a versatile ingredient used across a wide range of fragrance applications. In fine fragrances, it provides a sophisticated and modern woody-amber foundation. It is particularly effective in masculine and unisex compositions, where it imparts warmth and depth. In functional perfumery, such as in soaps, detergents, and candles, its stability and high impact contribute to a long-lasting and pleasant scent experience.

Sensory Evaluation

A detailed, standardized experimental protocol for the sensory evaluation of **Cedramber** is not publicly available. However, a general protocol for the sensory analysis of a fragrance material like **Cedramber** would typically involve a trained panel of evaluators and follow established methodologies in sensory science.

General Experimental Protocol for Sensory Evaluation

Objective: To characterize the olfactory profile of **Cedramber** and evaluate its intensity and longevity.

Materials:

- **Cedramber** (diluted in a suitable solvent like ethanol or diethyl phthalate)
- Odor-free smelling strips

- Sensory evaluation booths with controlled ventilation and lighting
- Data collection software or forms

Panelists:

- A panel of 10-15 trained sensory assessors with demonstrated olfactory acuity.

Procedure:

- Sample Preparation: Prepare a series of dilutions of **Cedramber** in the chosen solvent (e.g., 10%, 5%, 1% solutions).
- Evaluation:
 - Dip smelling strips into the prepared solutions for a standardized amount of time.
 - Present the smelling strips to the panelists in a randomized and blind manner.
 - Panelists evaluate the odor at different time intervals (e.g., immediately, after 1 hour, 4 hours, 24 hours, etc.) to assess the evolution of the scent and its longevity.
- Data Collection: Panelists rate the intensity of various odor descriptors (e.g., woody, amber, dry, cedar) on a labeled magnitude scale. They also provide qualitative descriptions of the scent.
- Data Analysis: The collected data is statistically analyzed to determine the mean intensity ratings for each descriptor over time and to generate a comprehensive olfactory profile of **Cedramber**.

Note: The odor detection threshold for **Cedramber** is not readily available in the public domain.

Conclusion

Since its discovery in 1966, **Cedramber** has established itself as a vital component in the perfumer's palette. Its development marked a significant achievement in synthetic fragrance chemistry, providing a sustainable and versatile alternative to natural ingredients. The unique combination of a powerful and elegant woody-amber character with excellent fixative properties

ensures its continued relevance and widespread use in the fragrance industry. This technical guide has provided a detailed overview of its history, synthesis, and properties, offering valuable insights for researchers and professionals in the field.

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